

An In-depth Technical Guide to the Physical Properties of Isobutyrophenone

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Compound of Interest

Compound Name: *Isobutyrophenone*

Cat. No.: *B147066*

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Introduction

Isobutyrophenone, also known as 2-methyl-1-phenyl-1-propanone or isopropyl phenyl ketone, is an aromatic ketone with the chemical formula $C_{10}H_{12}O$. It presents as a colorless to pale yellow liquid and is recognized for its role as a photosensitizer and a key intermediate in various chemical syntheses.^{[1][2]} Notably, it serves as a precursor in the preparation of α -hydroxy**isobutyrophenone** and is utilized as an internal standard in analytical methods, such as the determination of hydroxyzine hydrochloride and benzyl alcohol in injection solutions.^[2] ^[3] Its physical characteristics are crucial for its application in organic synthesis, pharmaceutical development, and material science. This guide provides a comprehensive overview of the core physical properties of **isobutyrophenone**, detailed experimental protocols for their determination, and logical diagrams illustrating its synthesis and characterization workflow.

Physical and Chemical Properties

The fundamental physical and chemical properties of **isobutyrophenone** are summarized in the table below, providing a consolidated reference for laboratory and research applications.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₂ O	[2][4][5]
Molecular Weight	148.20 g/mol	[4][6]
Appearance	Colorless to pale yellow clear liquid/oil	[1][2][7]
Density	0.988 g/mL at 25 °C	[2][4][8][9]
Boiling Point	217 °C at 760 mmHg	[2][4][8][9][10]
Melting Point	1 °C	[2][4][5][10]
Flash Point	84 °C (184 °F)	[1][2][5][8][9][11]
Refractive Index (n _D ²⁰)	1.517	[2][4][8][9][10]
Vapor Pressure	1 mmHg at 50 °C	[2][4][5][8][9]
logP (o/w)	2.73	[1][2]
Water Solubility	Immiscible; estimated at 360.2 mg/L at 25 °C	[1][2][12]
Solubility in Organics	Soluble in alcohol, chloroform (sparingly), and methanol (slightly).	[1][2][13]
CAS Number	611-70-1	[1][2][4][5][8][10]

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and confirmation of **isobutyrophenone**'s identity. Key spectral data are available from various standard techniques.

Spectroscopic Technique	Data Availability	Reference(s)
^1H NMR	Spectra available in databases (e.g., 90 MHz in CDCl_3).	[5][14]
^{13}C NMR	Spectra available in databases.	[5][6]
Mass Spectrometry (MS)	Electron Ionization (EI) mass spectra are available.	[5][6]
Infrared (IR) Spectroscopy	Spectra available for liquid film and CCl_4 solution.	[5][6]
Raman Spectroscopy	Data available.	[5][6]

Experimental Protocols

The accurate determination of **isobutyrophenone**'s physical properties relies on standardized laboratory procedures. Below are detailed methodologies for key experiments.

Determination of Boiling Point (Micro Scale Method)

The boiling point is a critical indicator of a liquid's purity.[15] The micro-boiling point method is suitable for small sample volumes.[16]

- Apparatus: Thiele tube, thermometer, small test tube (fusion tube), capillary tube (sealed at one end), heating oil (e.g., mineral oil), and a heat source (e.g., Bunsen burner).[17]
- Procedure:
 - Fill the Thiele tube with heating oil to a level above the top of the side arm.[17]
 - Place a few milliliters of **isobutyrophenone** into the small test tube.[18]
 - Invert the sealed capillary tube and place it inside the test tube containing the sample, with the open end submerged.[17]

- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[\[6\]](#)
- Suspend the thermometer assembly in the Thiele tube, ensuring the oil level is appropriate.[\[17\]](#)
- Gently heat the side arm of the Thiele tube with a small flame to create a convection current for uniform heating.[\[15\]](#)
- Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge as the air inside expands and then as the liquid boils.[\[15\]](#)
- Continue heating until a rapid and continuous stream of bubbles is observed, indicating the temperature is slightly above the boiling point.[\[15\]](#)
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn back into the capillary tube.[\[15\]](#)[\[17\]](#) Record this temperature.
- Record the atmospheric pressure, as boiling point is pressure-dependent.[\[6\]](#)[\[18\]](#)

Determination of Density (Pycnometer Method)

Density is a fundamental property used to confirm the purity and identity of a substance.[\[19\]](#)

The pycnometer method provides high accuracy for liquids.[\[7\]](#)

- Apparatus: Pycnometer (a glass flask with a specific, known volume), analytical balance.[\[7\]](#)
- Procedure:
 - Thoroughly clean and dry the pycnometer.
 - Weigh the empty, dry pycnometer on an analytical balance and record its mass (m_1).
 - Fill the pycnometer with **isobutyrophenone**, ensuring no air bubbles are trapped. Place the stopper and wipe away any excess liquid from the exterior.

- Weigh the filled pycnometer and record its mass (m_2).
- Measure the temperature of the liquid, as density is temperature-dependent.
- Calculate the mass of the **isobutyrophenone** by subtracting the mass of the empty pycnometer ($m_{\text{liquid}} = m_2 - m_1$).
- The density (ρ) is calculated by dividing the mass of the liquid by the known volume (V) of the pycnometer: $\rho = (m_2 - m_1) / V$.[\[19\]](#)

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a measure of how light bends as it passes through a substance and is a sensitive measure of purity.[\[3\]](#)

- Apparatus: Abbe refractometer, light source (typically a sodium D-line source, $\lambda = 589.3 \text{ nm}$), dropper, and a temperature-controlled water bath.[\[20\]](#)
- Procedure:
 - Ensure the refractometer prisms are clean.
 - Calibrate the instrument using a standard liquid with a known refractive index, such as distilled water ($n_{D}^{20} = 1.3330$).[\[21\]](#)
 - Using a dropper, place a few drops of **isobutyrophenone** onto the lower prism surface.[\[11\]](#)
 - Close the prisms firmly.
 - Allow the sample to reach thermal equilibrium with the instrument, typically controlled at 20°C .[\[21\]](#)
 - Adjust the instrument to bring the boundary line between the light and dark fields into sharp focus in the eyepiece.
 - Manipulate the controls to center the boundary line on the crosshairs.[\[22\]](#)

- Read the refractive index value from the instrument's scale.[20] Record the temperature at which the measurement was taken.

Determination of Solubility

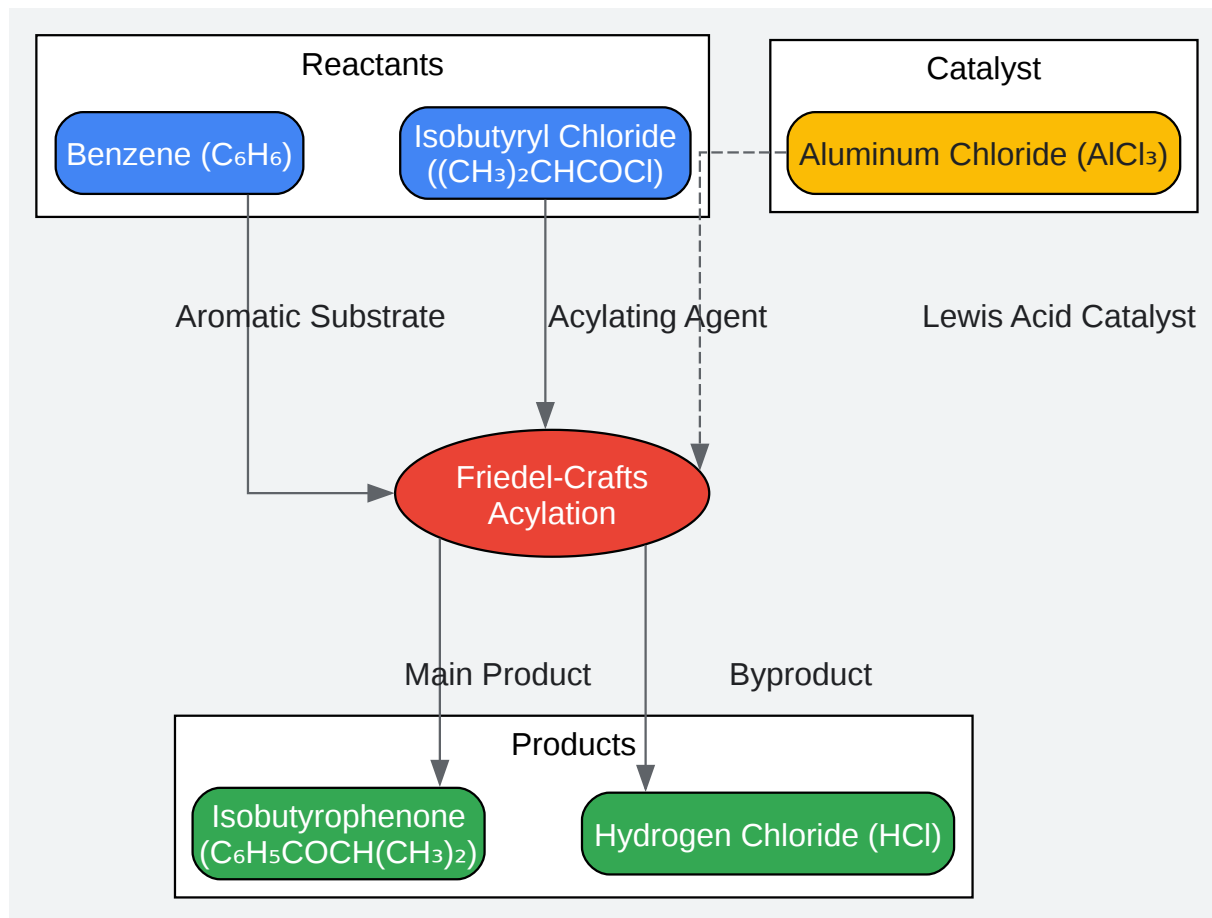
Solubility provides insight into the polarity of a molecule and is guided by the "like dissolves like" principle.[5]

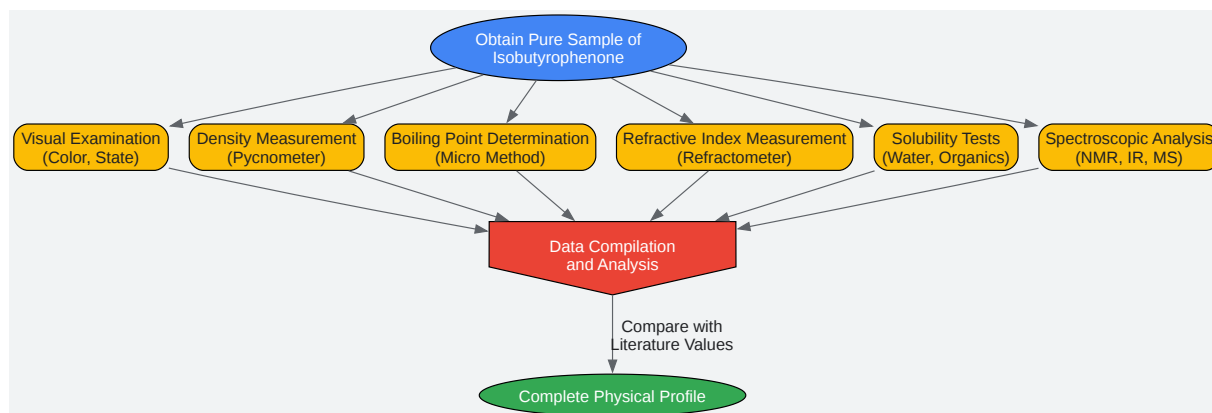
- Apparatus: Small test tubes, spatula or dropper, vortex mixer (optional).
- Procedure:
 - Water Solubility: Add approximately 25 mg (or 0.05 mL) of **isobutyrophenone** to a test tube containing 0.75 mL of deionized water.[10] Vigorously shake or vortex the tube for 60 seconds. Observe if the compound dissolves completely (soluble/miscible) or forms a separate layer (insoluble/immiscible).[5][10]
 - Organic Solvent Solubility: Repeat the procedure using various organic solvents of differing polarities, such as ethanol, methanol, and chloroform. Use the same solute-to-solvent ratio.
 - Record observations for each solvent, noting whether the compound is soluble, sparingly soluble, or insoluble.

Visualizations

Synthesis of Isobutyrophenone via Friedel-Crafts Acylation

Isobutyrophenone is commonly synthesized through the Friedel-Crafts acylation of benzene with isobutyryl chloride.[2] This electrophilic aromatic substitution reaction typically uses a Lewis acid catalyst like aluminum chloride (AlCl_3).[23]





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